

Application Notes and Protocols for Fluorescein Bioconjugation

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Compound of Interest

Compound Name: 5MP-Fluorescein

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Introduction

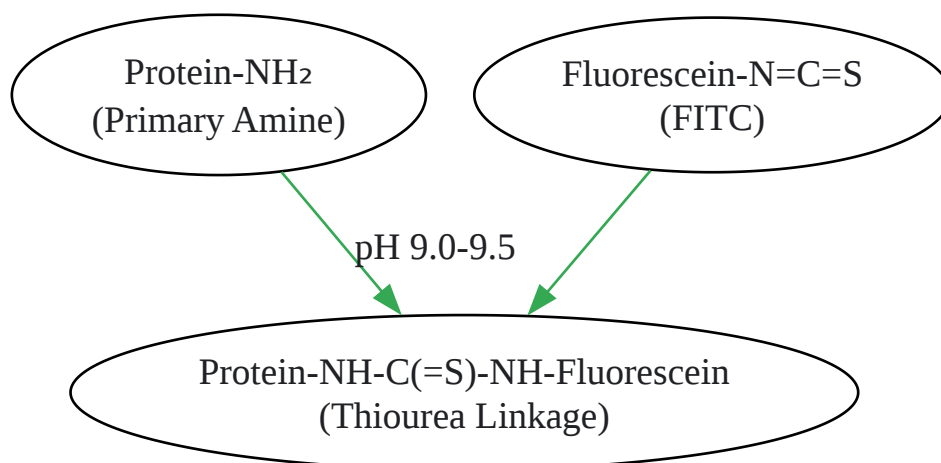
Fluorescent labeling of biomolecules is a cornerstone technique in biological research and drug development, enabling the visualization and tracking of proteins, antibodies, and other molecules of interest. Fluorescein and its derivatives are among the most widely used fluorescent probes due to their high quantum yield, good water solubility, and well-characterized excitation and emission spectra. This document provides detailed application notes and protocols for the bioconjugation of two common fluorescein derivatives: fluorescein isothiocyanate (FITC) for targeting primary amines and fluorescein-5-maleimide for targeting free sulfhydryl groups.

These protocols offer robust methods for creating stable, fluorescently labeled biomolecules for use in a variety of applications, including immunofluorescence microscopy, flow cytometry, and fluorescence-based immunoassays.

Amine-Reactive Bioconjugation using Fluorescein Isothiocyanate (FITC)

Fluorescein isothiocyanate (FITC) is a derivative of fluorescein that contains a reactive isothiocyanate group (-N=C=S). This group readily reacts with primary amino groups, such as the N-terminus of a protein or the epsilon-amino group of lysine residues, to form a stable thiourea bond.[1] This makes FITC an excellent choice for labeling antibodies and other proteins.[2][3]

Chemical Reaction



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Quantitative Data for FITC Conjugation

Parameter	Recommended Condition	Notes
pH	9.0 - 9.5	The reaction is most efficient at alkaline pH.[4][5]
Protein Concentration	1 - 2 mg/mL	Higher concentrations can improve conjugation efficiency.
FITC:Protein Molar Ratio	10:1 to 20:1 (start)	The optimal ratio should be determined empirically for each protein.
Reaction Time	2 hours at room temperature	Can be performed overnight at 4°C.
Reaction Buffer	Carbonate-bicarbonate buffer (pH 9.0-9.5)	Avoid amine-containing buffers like Tris or glycine.

Experimental Protocol: FITC Labeling of an Antibody

Materials:

- Purified antibody (1-2 mg/mL in PBS, free of amine-containing stabilizers like BSA)
- Fluorescein isothiocyanate (FITC)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Labeling Buffer: 50 mM sodium carbonate-bicarbonate buffer, pH 9.3
- Purification column (e.g., Sephadex G-25)
- Phosphate Buffered Saline (PBS), pH 7.4

Procedure:

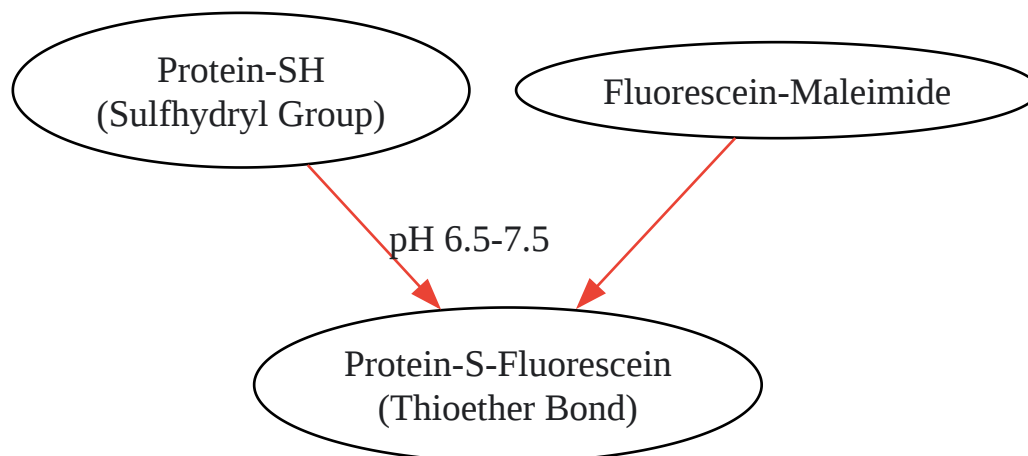
- Antibody Preparation:
 - Dialyze the antibody against PBS to remove any low molecular weight contaminants and ensure the buffer is amine-free.
 - Adjust the antibody concentration to 1-2 mg/mL in cold PBS.
- FITC Solution Preparation:
 - Immediately before use, dissolve FITC in anhydrous DMSO to a concentration of 1 mg/mL.
- Conjugation Reaction:
 - Slowly add the FITC solution to the antibody solution while gently stirring. A common starting point is to add 50-100 μ g of FITC for every 1 mg of antibody.
 - Incubate the reaction mixture for 2 hours at room temperature in the dark with continuous gentle agitation.
- Purification:

- Separate the FITC-labeled antibody from unreacted FITC using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS.
- The first colored band to elute from the column is the labeled antibody.
- Characterization (Optional):
 - Determine the degree of labeling (DOL) by measuring the absorbance at 280 nm (for the protein) and 494 nm (for fluorescein).

Thiol-Reactive Bioconjugation using Fluorescein-5-Maleimide

Fluorescein-5-maleimide is a thiol-reactive fluorescent probe. The maleimide group specifically reacts with the sulfhydryl group of cysteine residues to form a stable thioether bond. This method is particularly useful for site-specific labeling when a free cysteine is available or has been engineered into the protein.

Chemical Reaction



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Quantitative Data for Fluorescein-5-Maleimide Conjugation

Parameter	Recommended Condition	Notes
pH	6.5 - 7.5	Optimal for specific reaction with sulfhydryl groups.
Protein Concentration	1 - 10 mg/mL	Higher concentrations can increase reaction efficiency.
Dye:Protein Molar Ratio	10:1 to 25:1	Start with a 10:1 to 20:1 ratio and optimize.
Reaction Time	2 hours at room temperature or overnight at 4°C	Longer incubation at lower temperatures can improve specificity.
Reaction Buffer	20 mM sodium phosphate, 150 mM NaCl, 1 mM EDTA, pH 7.0	EDTA is included to prevent oxidation of sulfhydryl groups.

Experimental Protocol: Fluorescein-5-Maleimide Labeling of a Protein

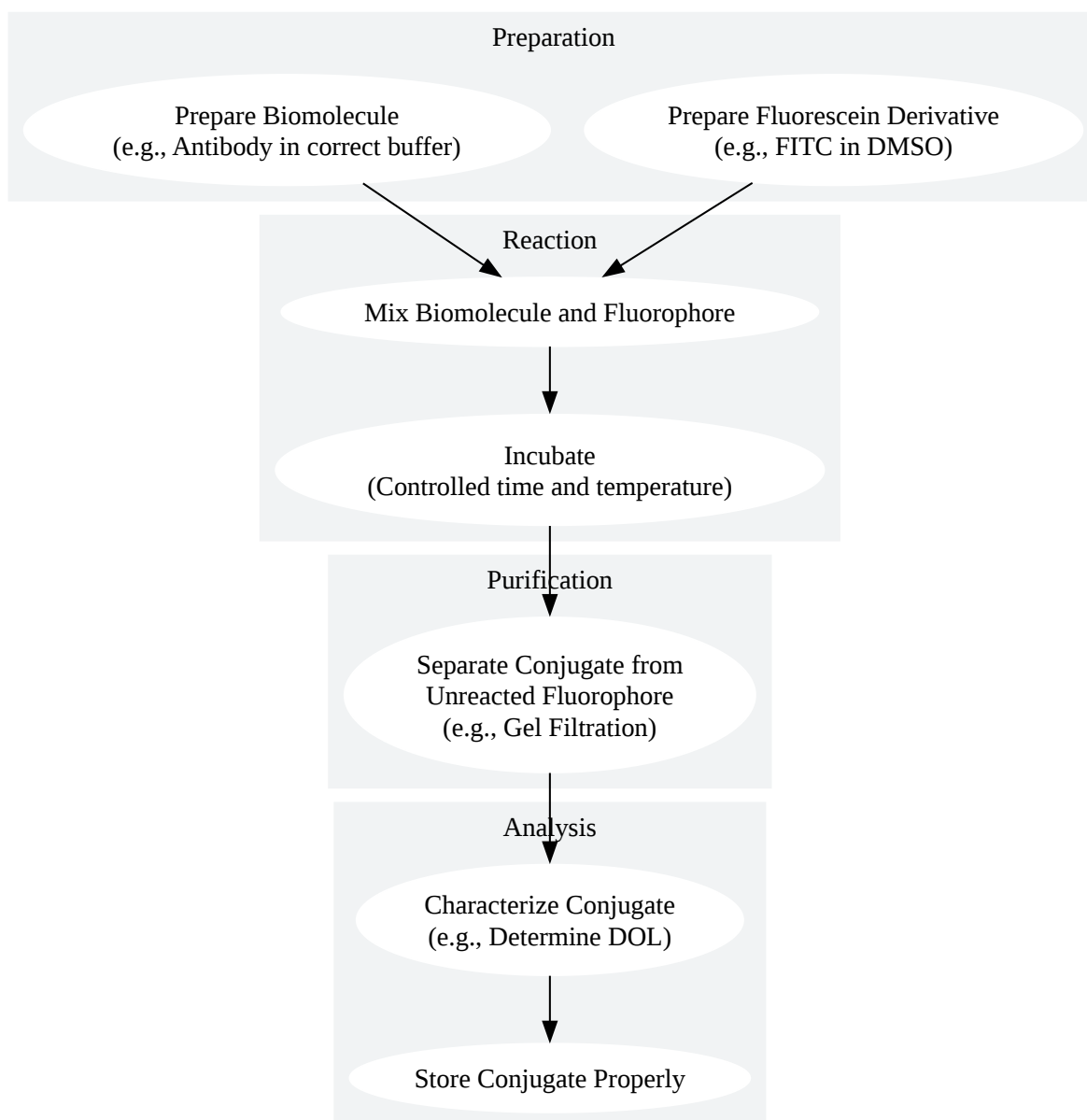
Materials:

- Purified protein with at least one free cysteine residue (1-10 mg/mL)
- Fluorescein-5-maleimide
- Anhydrous Dimethyl sulfoxide (DMSO)
- Labeling Buffer: 20 mM sodium phosphate, 150 mM NaCl, 1 mM EDTA, pH 7.0
- Quenching Solution: 1 M Dithiothreitol (DTT) or 2-Mercaptoethanol
- Purification column (e.g., Sephadex G-25)
- Spectrophotometer

Procedure:

- Protein Preparation:
 - Dissolve or dialyze the purified protein into the Labeling Buffer. If the protein has disulfide bonds that need to be labeled, they must first be reduced using a reagent like DTT, which should then be removed prior to labeling.
- Fluorescein-5-Maleimide Solution Preparation:
 - Prepare a 10 mM stock solution of Fluorescein-5-maleimide in anhydrous DMSO immediately before use.
- Conjugation Reaction:
 - Add a 10- to 25-fold molar excess of the Fluorescein-5-maleimide solution to the protein solution.
 - Incubate the reaction for 2 hours at room temperature or overnight at 4°C in the dark.
- Quenching (Optional):
 - To stop the reaction, a quenching solution such as DTT or 2-mercaptoethanol can be added to react with any excess maleimide.
- Purification:
 - Remove unreacted Fluorescein-5-maleimide by gel filtration using a column like Sephadex G-25, equilibrated with PBS.
 - Collect the faster-eluting yellow-green band, which corresponds to the labeled protein.
- Determination of Degree of Labeling (DOL):
 - Measure the absorbance of the purified labeled protein at 280 nm (for protein) and 494 nm (for fluorescein) to calculate the DOL.

General Workflow for Bioconjugation and Purification



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Storage and Handling of Labeled Conjugates

Store the purified, labeled protein or antibody protected from light at 4°C for short-term storage (up to one month). For long-term storage, it is recommended to add a carrier protein (e.g., 0.1% BSA if compatible with the downstream application) and store in single-use aliquots at -20°C.

Conclusion

The protocols outlined in this document provide a comprehensive guide for the successful bioconjugation of fluorescein derivatives to proteins and antibodies. By carefully controlling the reaction conditions and purification steps, researchers can generate high-quality fluorescently labeled reagents for a wide range of biological applications. It is important to note that the optimal conditions for labeling may vary depending on the specific biomolecule and should be empirically determined.

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References

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